

Technical Support Center: ER-464195-01 Long-Term Stability in Solution

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Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

Cat. No.: B15279959

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For researchers, scientists, and drug development professionals utilizing **ER-464195-01**, ensuring its stability in solution is critical for reproducible and reliable experimental outcomes. This technical support center provides comprehensive guidance on the long-term stability of **ER-464195-01**, including frequently asked questions, troubleshooting guides, and detailed experimental protocols to address common challenges encountered during its handling and storage.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **ER-464195-01**?

For initial stock solutions, high-quality, anhydrous dimethyl sulfoxide (DMSO) is recommended. **ER-464195-01** is soluble in DMSO at concentrations up to 10 mM.^[1] For aqueous-based experiments, further dilution of the DMSO stock solution into your aqueous buffer or cell culture medium is advised. It is crucial to ensure the final DMSO concentration is kept low (typically below 0.5%) to minimize potential solvent-induced effects on your biological system.

Q2: How should I store stock solutions of **ER-464195-01**?

For long-term storage, stock solutions of **ER-464195-01** in DMSO should be stored at -20°C or -80°C.[1] To maintain the integrity of the compound, it is best practice to aliquot the stock solution into smaller, single-use volumes. This will help to avoid repeated freeze-thaw cycles which can accelerate degradation. Ensure vials are tightly sealed to prevent the absorption of water, which can compromise the stability of the compound in DMSO.

Q3: What is the shelf life of **ER-464195-01** as a solid and in a stock solution?

When stored as a solid, protected from light and moisture at -20°C, **ER-464195-01** is stable for at least two years.[2] For stock solutions in DMSO stored at -80°C, a shelf life of up to six months is generally recommended.[1] However, for sensitive experiments, it is advisable to use freshly prepared solutions or to periodically check the purity of your stock solution.

Q4: Can I store diluted, aqueous solutions of **ER-464195-01**?

Long-term storage of **ER-464195-01** in aqueous solutions is not recommended. The stability of the compound in aqueous media has not been extensively characterized and is likely to be significantly lower than in anhydrous DMSO. For experiments requiring aqueous dilutions, it is best to prepare them fresh from a DMSO stock solution on the day of use.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation observed in stock solution upon thawing.	The compound has low solubility at colder temperatures, or the DMSO has absorbed water, reducing its solvating capacity.	1. Gently warm the vial to room temperature and vortex thoroughly to ensure the compound is fully redissolved before use. 2. Centrifuge the vial briefly to pellet any undissolved material before taking an aliquot. 3. For future stock preparations, ensure the use of high-quality, anhydrous DMSO and tightly sealed vials.
Inconsistent or unexpected experimental results.	The compound may have degraded due to improper storage or handling.	1. Verify the purity of your stock solution using an analytical technique such as High-Performance Liquid Chromatography (HPLC). 2. If degradation is confirmed, prepare a fresh stock solution from solid material. 3. Review your storage and handling procedures to ensure they align with the recommendations.
Difficulty dissolving the solid compound.	The compound may require more vigorous agitation or a larger volume of solvent.	1. Vortex the solution for an extended period. 2. Gentle warming (to no more than 37°C) and sonication can aid in dissolution. 3. If solubility issues persist, consider preparing a more dilute stock solution.

Stability of ER-464195-01 in Solution: Summary of Recommendations

While specific quantitative data on the long-term stability of **ER-464195-01** in various solutions is not publicly available, the following table summarizes the general recommendations based on supplier information.

Form	Solvent	Storage Temperature	Recommended Duration	Notes
Solid	-	-20°C	≥ 2 years[2]	Store in a dry, dark environment.
Stock Solution	Anhydrous DMSO	-20°C	Up to 6 months[1]	Aliquot to avoid freeze-thaw cycles. Use tightly sealed vials.
Stock Solution	Anhydrous DMSO	-80°C	Up to 6 months[1]	Preferred for longer-term storage. Aliquot to avoid freeze-thaw cycles.
Working Dilution	Aqueous Buffer / Cell Culture Media	2-8°C	Prepare fresh for each use	Long-term stability in aqueous solutions is not established.

Experimental Protocols

For researchers wishing to conduct their own long-term stability studies on **ER-464195-01**, the following protocols for a comprehensive stability assessment and a forced degradation study are provided.

Protocol 1: Long-Term Stability Assessment of ER-464195-01 in DMSO

Objective: To determine the stability of **ER-464195-01** in a DMSO stock solution over an extended period under different storage conditions.

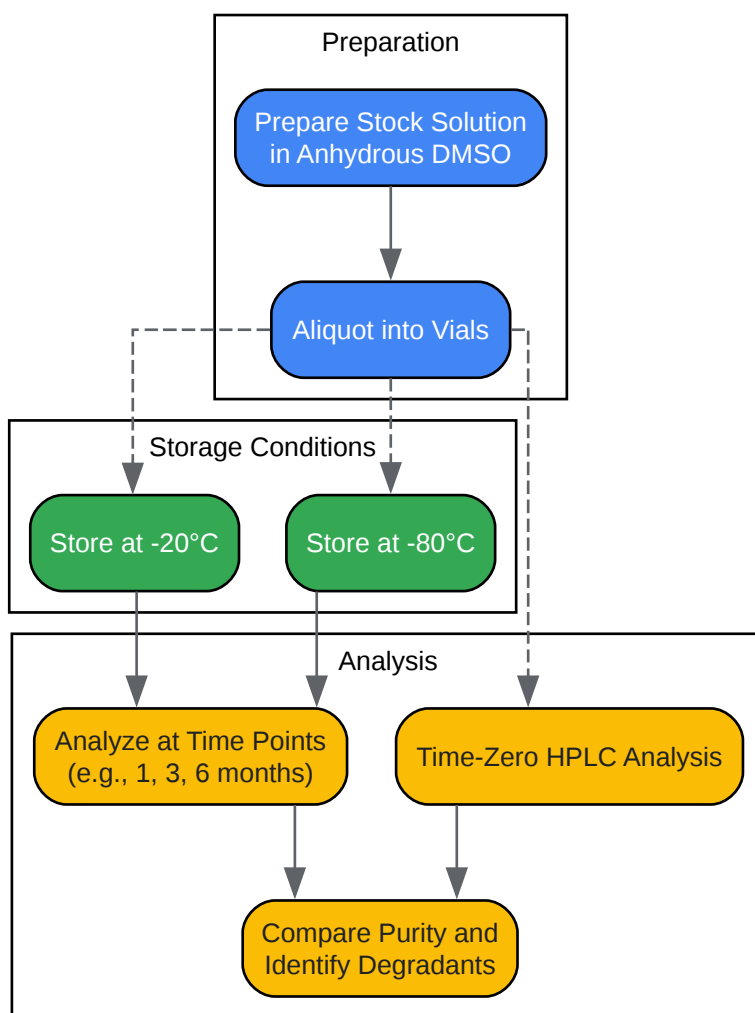
Materials:

- **ER-464195-01** solid
- Anhydrous DMSO (high purity)
- Amber glass vials with screw caps
- Analytical balance
- Vortex mixer
- Pipettes and sterile tips
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- HPLC-grade solvents (e.g., acetonitrile, water, formic acid)

Procedure:

- Stock Solution Preparation:
 - Accurately weigh a sufficient amount of **ER-464195-01** solid.
 - Dissolve the solid in anhydrous DMSO to prepare a stock solution of a known concentration (e.g., 10 mM).
 - Ensure the compound is fully dissolved by vortexing.
- Aliquoting and Storage:

- Aliquot the stock solution into multiple amber glass vials.
- Store the aliquots under the desired storage conditions (e.g., -20°C and -80°C).
- Designate a set of aliquots for each time point to be tested (e.g., 0, 1, 3, 6 months).
- Time-Zero Analysis:
 - Immediately after preparation, analyze an aliquot of the stock solution using a validated HPLC method to establish the initial purity and peak area (time-zero reference).
- Stability Testing at Designated Time Points:
 - At each scheduled time point, retrieve one aliquot from each storage condition.
 - Allow the aliquot to thaw completely and equilibrate to room temperature.
 - Analyze the sample by HPLC under the same conditions as the time-zero analysis.
- Data Analysis:
 - For each time point, compare the purity of the stored sample to the time-zero sample.
 - Calculate the percentage of the parent compound remaining.
 - Monitor for the appearance of any new peaks, which may indicate degradation products.



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Workflow for Long-Term Stability Testing of **ER-464195-01**.

Protocol 2: Forced Degradation Study of **ER-464195-01**

Objective: To identify potential degradation products and pathways of **ER-464195-01** under various stress conditions. This information is valuable for developing a stability-indicating analytical method.

Materials:

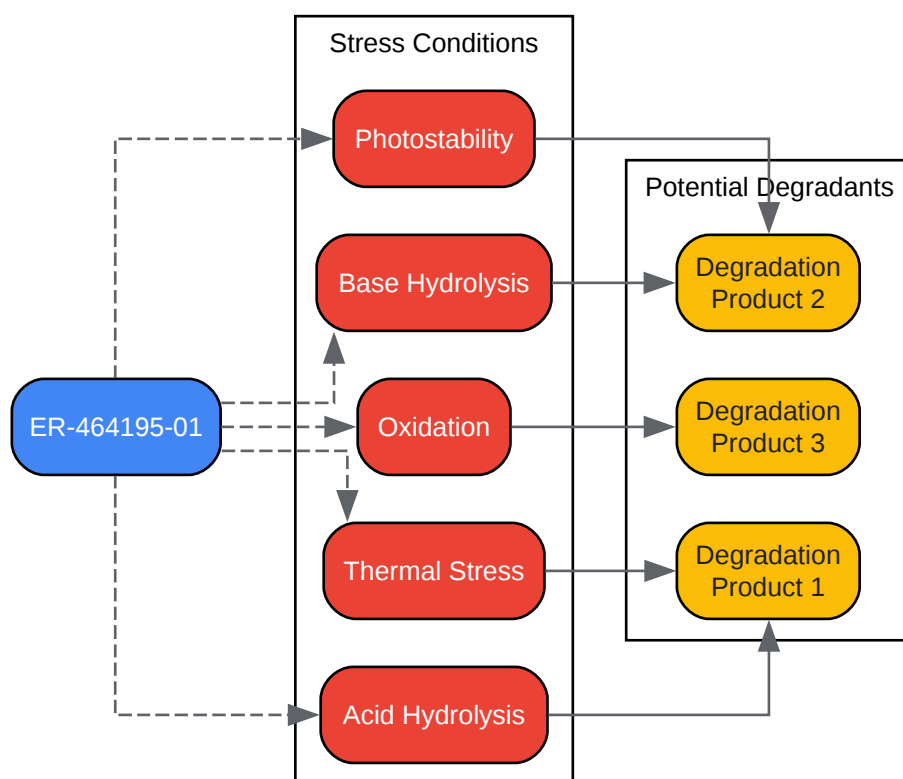
- **ER-464195-01** stock solution (in a solvent compatible with the stress conditions, e.g., acetonitrile/water)

- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Temperature-controlled oven or water bath
- Photostability chamber
- HPLC or LC-MS system

Procedure:

- Sample Preparation: Prepare solutions of **ER-464195-01** at a known concentration in a suitable solvent.
- Acid Hydrolysis:
 - Mix the **ER-464195-01** solution with an equal volume of 0.1 M HCl.
 - Incubate the mixture at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - Neutralize the solution with NaOH before analysis.
- Base Hydrolysis:
 - Mix the **ER-464195-01** solution with an equal volume of 0.1 M NaOH.
 - Incubate at room temperature or a slightly elevated temperature for a defined period.
 - Neutralize the solution with HCl before analysis.
- Oxidative Degradation:
 - Mix the **ER-464195-01** solution with a 3% H₂O₂ solution.
 - Store the mixture at room temperature, protected from light, for a defined period.

- Thermal Degradation:
 - Expose a solution of **ER-464195-01** to a high temperature (e.g., 80°C) for a defined period.
 - Also, test the thermal stability of the solid compound.
- Photostability:
 - Expose a solution of **ER-464195-01** to a light source according to ICH Q1B guidelines.
 - Keep a control sample in the dark.
- Analysis:
 - Analyze all stressed samples, along with an unstressed control, by a suitable analytical method such as HPLC or LC-MS to identify and quantify any degradation products.



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Conceptual Diagram of a Forced Degradation Study.

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- 2. Strategies for Resolving Stability Issues in Drug Formulations | Pharmaguideline [pharmaguideline.com]
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